

Physical properties of Tert-butyl(propyl)amine: boiling point, density

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Compound of Interest

Compound Name: *Tert-butyl(propyl)amine*

Cat. No.: *B3369096*

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Physical Properties of Tert-butyl(propyl)amine: A Technical Overview

An In-depth Guide for Researchers and Drug Development Professionals

This technical guide provides a detailed examination of the physical properties of **tert-butyl(propyl)amine**, specifically its boiling point and density. Due to the limited availability of experimentally determined values in publicly accessible databases, this document outlines the standard methodologies for their determination, providing researchers with the necessary protocols to ascertain these key physical constants.

Summary of Physical Properties

A comprehensive search of chemical databases and scientific literature did not yield readily available, experimentally verified data for the boiling point and density of **tert-butyl(propyl)amine**. The following table summarizes the status of the available data.

Physical Property	Value	Source
Boiling Point	Data not available	Not found in searched databases
Density	Data not available	Not found in searched databases

The absence of this data highlights a gap in the publicly available chemical literature for this specific secondary amine. Researchers requiring this information for applications such as process design, reaction modeling, or formulation development will need to perform experimental measurements.

Experimental Protocols for Determination of Physical Properties

Accurate determination of boiling point and density is fundamental in chemical research and development. Below are detailed experimental protocols for measuring these properties for a liquid amine like **tert-butyl(propyl)amine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For accurate measurements, it is crucial to record the atmospheric pressure at the time of the experiment.

1. Distillation Method:

This method is suitable when a relatively larger sample volume (typically > 5 mL) is available and purification of the sample is also desired.

- Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, a thermometer, and a heat source (e.g., a heating mantle or oil bath).
- Procedure:
 - Place the liquid sample (**tert-butyl(propyl)amine**) and a few boiling chips or a magnetic stir bar into the distilling flask.
 - Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distilling flask.
 - Begin heating the flask gently.

- Record the temperature when the liquid is boiling and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.
- Record the ambient atmospheric pressure.

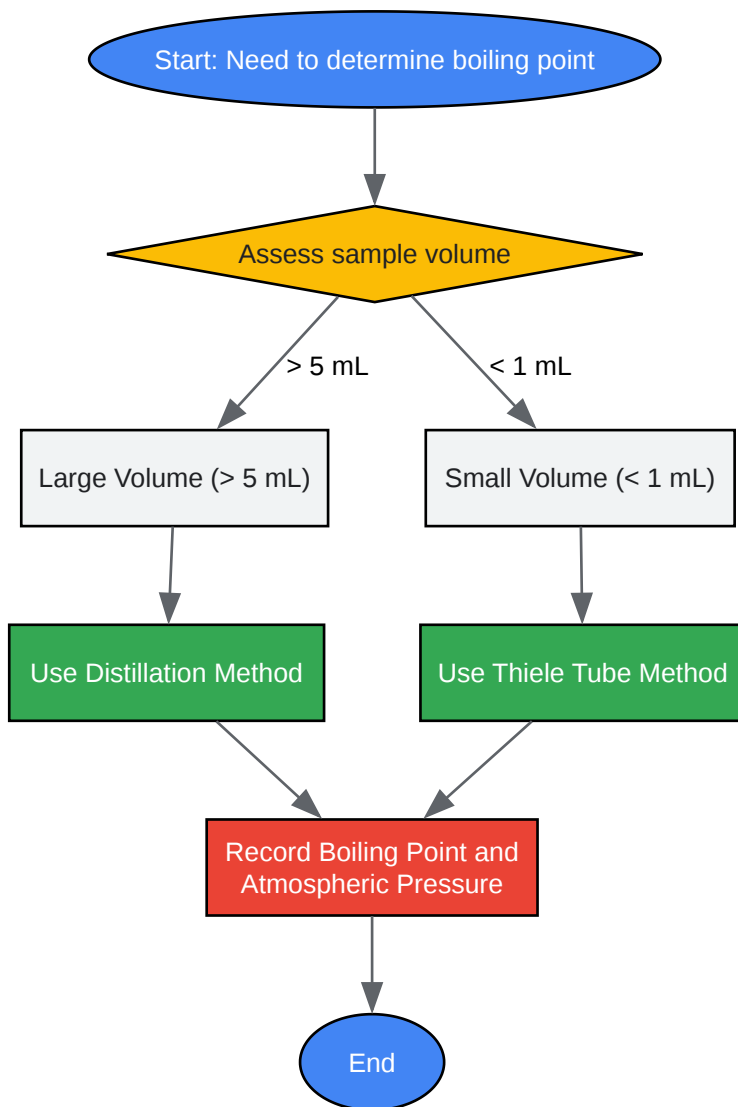
2. Thiele Tube Method:

This micro-scale method is ideal when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube (e.g., a Durham tube), and a capillary tube sealed at one end.
- Procedure:
 - Attach the small test tube containing a small sample of the amine to the thermometer.
 - Place an inverted capillary tube (sealed end up) into the sample.
 - Place the thermometer assembly into the Thiele tube containing a high-boiling mineral oil.
 - Heat the side arm of the Thiele tube gently.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Continue heating until a steady stream of bubbles is observed.
 - Remove the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

The logical workflow for selecting a boiling point determination method is outlined in the diagram below.

Workflow for Boiling Point Determination



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Boiling Point Determination Workflow

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a digital density meter.

1. Pycnometer Method:

This is a classic and accurate method for determining the density of liquids.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance.
- Procedure:
 - Thoroughly clean and dry the pycnometer.
 - Weigh the empty pycnometer accurately.
 - Fill the pycnometer with the liquid amine, ensuring no air bubbles are trapped. Insert the stopper and allow any excess liquid to emerge from the capillary.
 - Thermostat the pycnometer and its contents to a specific temperature (e.g., 20 °C or 25 °C).
 - Carefully wipe dry the outside of the pycnometer and weigh it.
 - Empty and clean the pycnometer. Fill it with a reference liquid of known density (e.g., deionized water) and repeat the weighing process at the same temperature.
 - Calculate the density of the amine using the formula: $\rho_{\text{amine}} = (m_{\text{amine}} / m_{\text{water}}) * \rho_{\text{water}}$ where: ρ_{amine} = density of the amine m_{amine} = mass of the amine m_{water} = mass of the water ρ_{water} = known density of water at the experimental temperature.

2. Digital Density Meter (Vibrating Tube Densitometer):

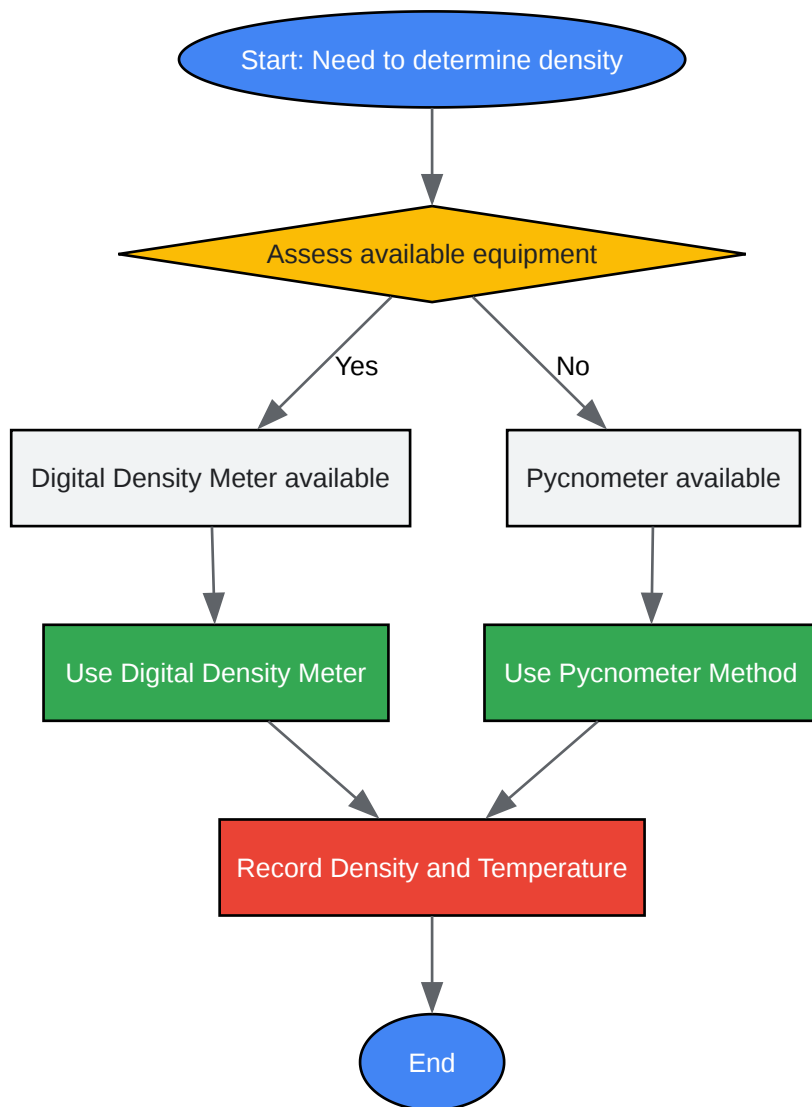
This modern instrument provides rapid and highly accurate density measurements.

- Apparatus: A digital density meter (e.g., Anton Paar DMA series).
- Procedure:
 - Calibrate the instrument according to the manufacturer's instructions, typically with dry air and deionized water.

- Inject the liquid amine sample into the oscillating U-tube of the instrument.
- The instrument measures the change in the oscillation frequency of the tube caused by the sample's mass and calculates the density.
- The temperature is precisely controlled by the instrument. Record the density reading at the desired temperature.

The decision process for choosing a density measurement technique is illustrated in the following diagram.

Workflow for Density Determination



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Density Determination Workflow

Conclusion

While specific experimental values for the boiling point and density of **tert-butyl(propyl)amine** are not readily found in common chemical databases, this guide provides the necessary detailed protocols for their determination. The choice of method for both properties will depend

on the available sample size and laboratory equipment. Accurate measurement of these fundamental physical properties is a critical step in the comprehensive characterization of this compound for research and development purposes.

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